

Navigating the Safety Landscape of 2-Amino-5-(methoxymethyl)phenol: A Technical Guide

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Compound of Interest

Compound Name: 2-Amino-5-(methoxymethyl)phenol

Cat. No.: B8721603

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer

The following technical guide on the safety, handling, and material safety data for **2-Amino-5-(methoxymethyl)phenol** (CAS No. 824933-84-8) has been compiled from available scientific literature and safety data sheets of structurally similar compounds. To date, a comprehensive and publicly available Safety Data Sheet (SDS) specifically for **2-Amino-5-(methoxymethyl)phenol** has not been identified. Therefore, the information presented herein is intended to provide a preliminary safety overview and should be interpreted with caution. All handling and experimental procedures should be conducted under the assumption that this compound is hazardous, and a thorough risk assessment should be performed by qualified personnel before use. The data from analogous compounds, primarily 2-Amino-5-methylphenol and 2-Amino-5-methoxyphenol, are used to infer potential hazards and are clearly designated as such.


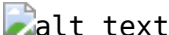
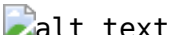

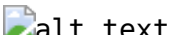
Chemical and Physical Properties

A summary of the known and predicted physical and chemical properties of **2-Amino-5-(methoxymethyl)phenol** and its analogs is provided below. It is critical to note the absence of experimentally verified data for the target compound.

Property	2-Amino-5-(methoxymethyl)phenol (Predicted)	2-Amino-5-methylphenol (Experimental)	2-Amino-5-methoxyphenol (Experimental)
Molecular Formula	C ₈ H ₁₁ NO ₂	C ₇ H ₉ NO	C ₇ H ₉ NO ₂
Molecular Weight	153.18 g/mol	123.15 g/mol	139.15 g/mol
Appearance	Not Available	Powder	Not Available
Melting Point	Not Available	159-162 °C	Not Available
Boiling Point	Not Available	Not Available	Not Available
Solubility	Not Available	Not Available	Not Available
CAS Number	824933-84-8	2835-98-5	40925-70-0

Hazard Identification and GHS Classification (Inferred)

The following GHS classifications are inferred from data on analogous aminophenol derivatives. A definitive classification for **2-Amino-5-(methoxymethyl)phenol** is not available.

Hazard Class	Hazard Statement (Inferred)	Pictogram	Signal Word
Acute Toxicity, Oral	H302: Harmful if swallowed	 alt text	Warning
Skin Corrosion/Irritation	H315: Causes skin irritation	 alt text	Warning
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	 alt text	Warning
Skin Sensitization	H317: May cause an allergic skin reaction	 alt text	Warning
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation	 alt text	Warning

Toxicological Data (Analog-Based)

The toxicological profile of **2-Amino-5-(methoxymethyl)phenol** has not been established. The data below for 2-Amino-5-methylphenol is provided for context and to guide preliminary risk assessment.^[1]^[2]

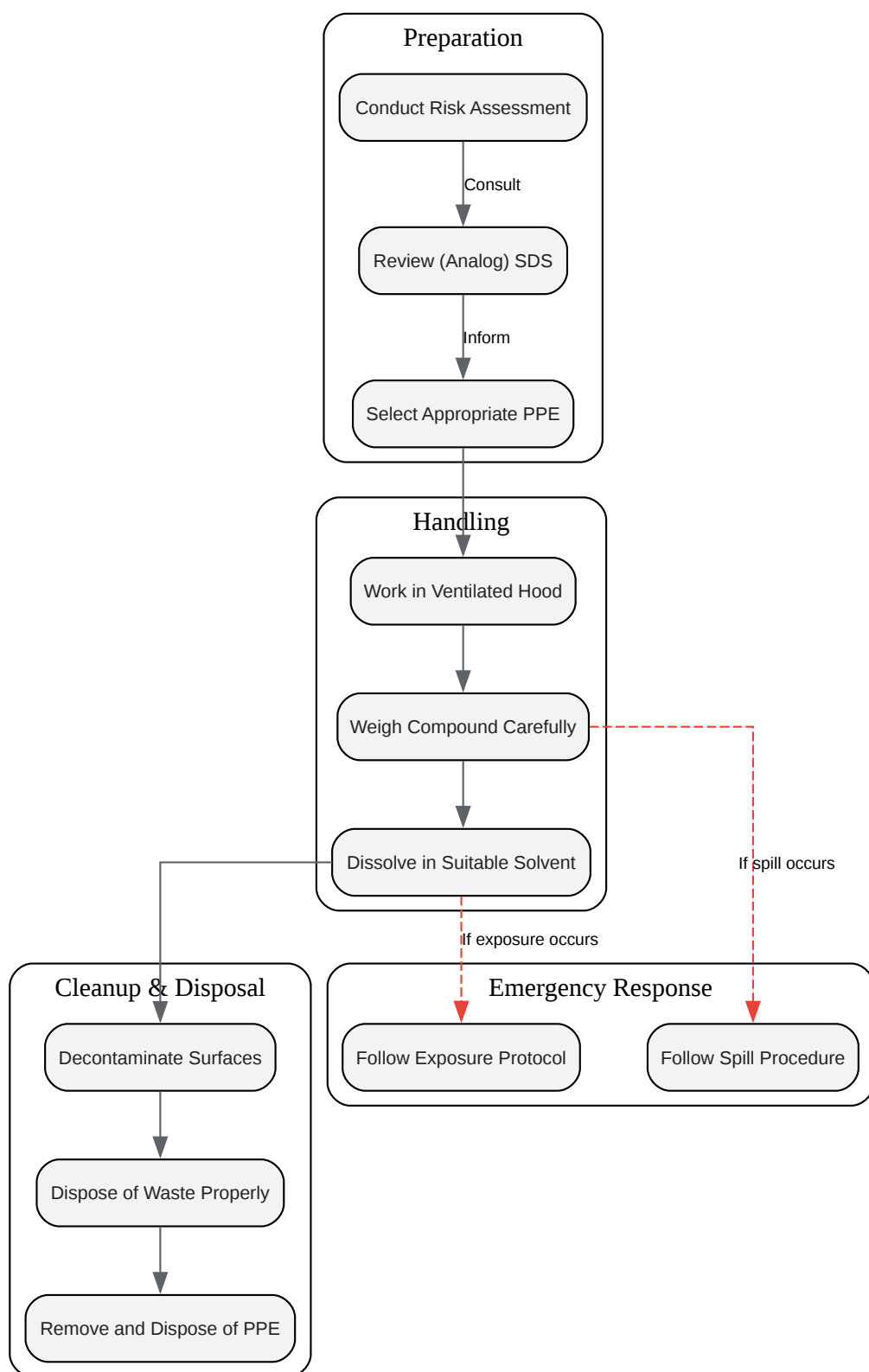
Endpoint	Species	Route	Value	Reference
Acute Oral Toxicity (LD50)	Rat	Oral	3600 mg/kg	[2]
Skin Sensitization	Guinea Pig	Dermal	Moderate sensitizer	[1]
Genotoxicity	In vitro/In vivo	-	Genotoxic potential	[1]
Reproductive/Developmental Toxicity	Rat	Oral	NOAEL: 200 mg/kg/day (maternal and developmental)	[1]
Repeated Dose Toxicity (90-day)	Rat	Gavage	Significant reduction in food consumption and body weight at 500 mg/kg/day	[1]

Note: NOAEL = No-Observed-Adverse-Effect Level.

Experimental Protocols

Due to the absence of specific studies on **2-Amino-5-(methoxymethyl)phenol**, detailed experimental protocols for its safety assessment are not available. However, a general workflow for the safe handling of a potentially hazardous chemical powder in a research setting is provided below.

General Safe Handling Workflow for a Novel Chemical Powder



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Caption: General workflow for handling a chemical powder.

First Aid Measures (Inferred)

These first aid measures are based on the potential hazards of aminophenol compounds and should be adapted based on a specific risk assessment.

Exposure Route	First Aid Procedure
Inhalation	Move person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
Skin Contact	Immediately wash skin with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Handling and Storage

Handling:

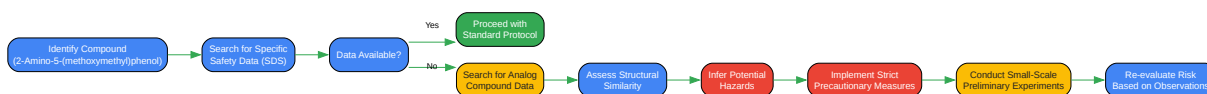
- Use in a well-ventilated area, preferably in a chemical fume hood.
- Avoid creating dust.
- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses with side shields or goggles.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents.

Logical Relationship for Risk Assessment

The following diagram illustrates the logical flow for assessing the risk of a new chemical with limited data.



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Caption: Risk assessment flow for a novel compound.

Conclusion

While a complete safety profile for **2-Amino-5-(methoxymethyl)phenol** is not currently available in the public domain, the data from structurally related aminophenols suggest that it should be handled as a hazardous substance. It is likely to be harmful if swallowed, and an irritant to the skin, eyes, and respiratory system, with potential for skin sensitization.

Researchers, scientists, and drug development professionals are strongly advised to conduct a thorough risk assessment, implement stringent safety protocols, and use appropriate personal protective equipment when handling this compound. Further toxicological studies are necessary to fully characterize the safety profile of **2-Amino-5-(methoxymethyl)phenol**.

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References

- 1. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 2. industrialchemicals.gov.au [industrialchemicals.gov.au]
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